

Physical properties of 2-Methyl-3-phenylbutane

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Compound of Interest

Compound Name: (1,2-Dimethylpropyl)benzene

Cat. No.: B1294524

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An In-Depth Technical Guide to the Physical Properties of 2-Methyl-3-phenylbutane

Introduction

2-Methyl-3-phenylbutane, also known by its IUPAC synonym **(1,2-dimethylpropyl)benzene**, is an aromatic hydrocarbon with the chemical formula $C_{11}H_{16}$. Its structure consists of a butane backbone with a methyl group at the second carbon and a phenyl group at the third. This compound serves as a valuable intermediate in organic synthesis and as a reference standard in analytical chemistry. A thorough understanding of its physical properties is paramount for its effective use in research, development, and quality control, enabling scientists to predict its behavior in various chemical and physical processes, design appropriate experimental conditions, and ensure safe handling.

This guide provides a comprehensive overview of the known physical properties of 2-Methyl-3-phenylbutane, complete with detailed experimental protocols for their determination. The methodologies described are grounded in established laboratory practice, reflecting a synthesis of theoretical principles and field-proven application.

Core Physical and Molecular Properties

The fundamental properties of 2-Methyl-3-phenylbutane are summarized below. These values are critical for a wide range of calculations, from reaction stoichiometry to process engineering.

Property	Value	Source(s)
CAS Number	4481-30-5	[1][2][3]
Molecular Formula	C ₁₁ H ₁₆	[2][3][4]
Molar Mass	148.24 - 148.25 g/mol	[2][4][5]
Appearance	Colorless Liquid	[1][4]
Boiling Point	188 °C	[2][3][5]
Melting Point	-44.72 °C (estimate)	[3]
Density	0.866 - 0.880 g/cm ³	[2][3]
Refractive Index	1.488 - 1.492	[2][3]
Flash Point	56.9 °C	[3]
Critical Temperature	383 °C	[2]

Thermodynamic Properties

Boiling Point

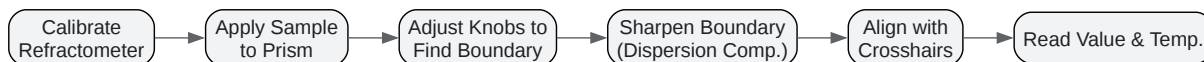
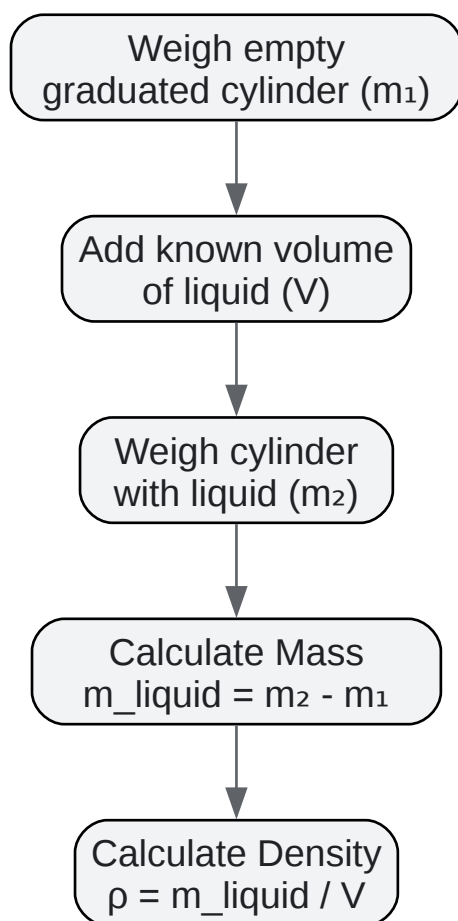
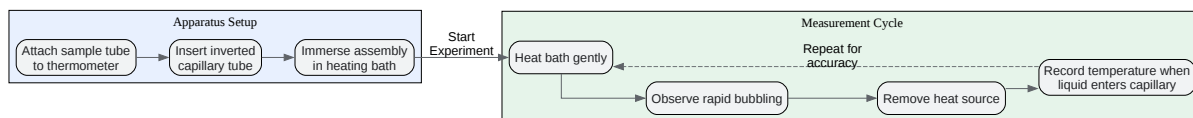
The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure, and it is a primary indicator of a substance's volatility. For 2-Methyl-3-phenylbutane, the relatively high boiling point of 188 °C reflects its molecular weight and the intermolecular van der Waals forces.[2][3][5] The accurate determination of the boiling point is crucial for purification by distillation and for defining safe handling temperatures.

This method is ideal when only a small sample volume is available. The principle relies on observing the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

Methodology:

- Apparatus Setup:
 - Attach a small test tube containing 0.5-1 mL of 2-Methyl-3-phenylbutane to a thermometer using a rubber band or wire.

- Place a capillary tube (sealed at one end) into the test tube with its open end submerged in the liquid.
- Immerse this assembly in a heating bath (e.g., a Thiele tube or a beaker filled with mineral oil) ensuring the sample is below the oil level.
- Heating:
 - Gently heat the apparatus. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Observation:
 - When the temperature approaches the boiling point, the rate of bubbling will increase significantly as the sample's vapor fills the capillary.
 - Continue heating until a rapid, continuous stream of bubbles emerges from the capillary.
- Cooling and Measurement:
 - Remove the heat source and allow the bath to cool slowly while stirring to maintain a uniform temperature.
 - The stream of bubbles will slow down and eventually stop. The exact temperature at which the liquid begins to enter the capillary tube is the boiling point. This is the point where the external pressure overcomes the vapor pressure of the sample.



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- To cite this document: BenchChem. [Physical properties of 2-Methyl-3-phenylbutane]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1294524#physical-properties-of-2-methyl-3-phenylbutane]

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